

dodecylsilane safety data sheet and handling

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Compound Focus: Dodecylsilane

CAS No.: 872-19-5

Cat. No.: S1913883

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Physical and Chemical Properties

The table below summarizes the available physical and chemical property data for **dodecylsilane**. Please note that many data points are not available (N/A).

Property	Value	Source
CAS Number	872-19-5	[1]
Molecular Formula	C ₁₂ H ₂₈ Si	[1]
Molecular Weight	200.44 g/mol	[1]
Boiling Point	80 °C at 7 mmHg	[1]
Flash Point	100.14 °C	[1]
Density	0.7753 g/cm ³	[1]
Vapour Pressure	N/A	
Partition Coefficient (log K _{ow})	N/A	
Solubility	N/A	

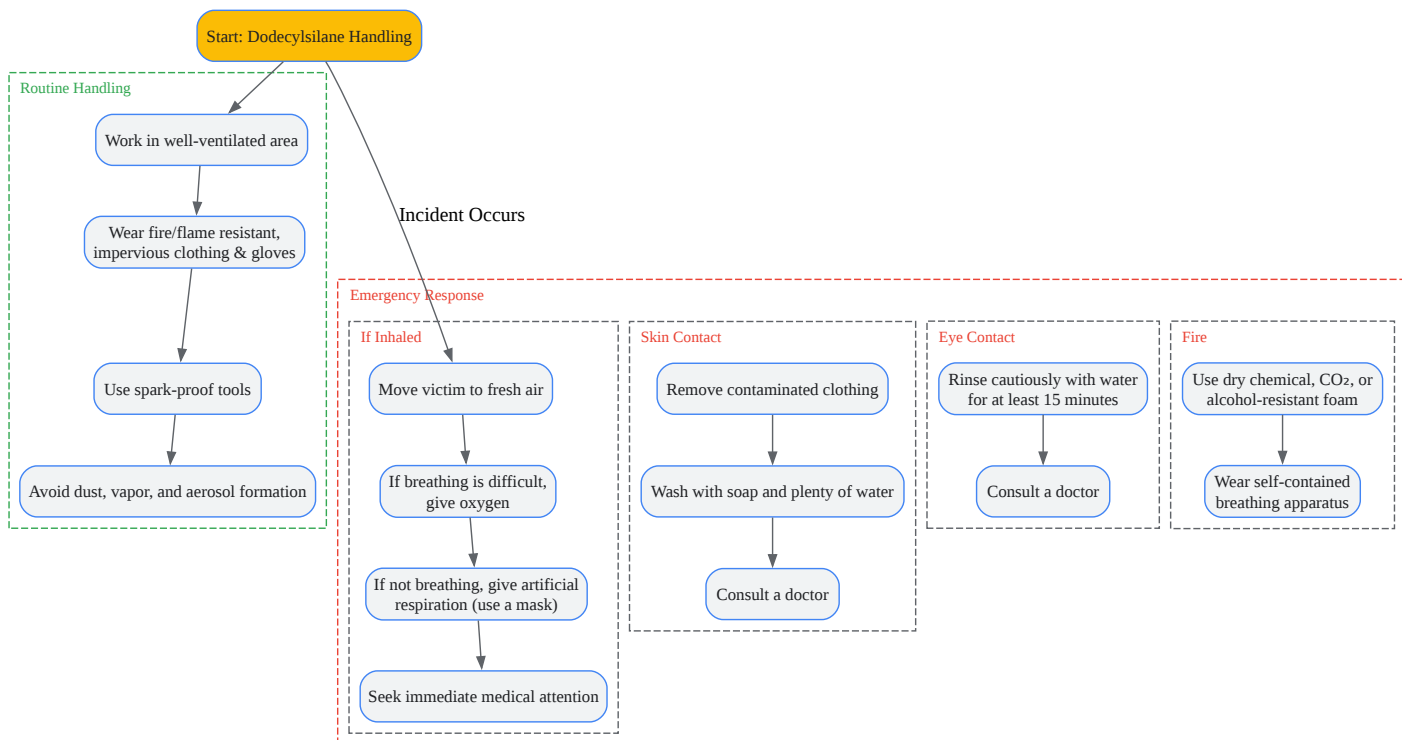
Hazard Identification and Exposure Controls

Based on the safety data sheet, the specific hazards of **dodecylsilane** are not fully classified, and no occupational exposure limits (OELs) were provided [1]. In such cases, it is critical to adhere to strict safety protocols.

- **Hazard Communication:** The Safety Data Sheet (SDS) for **dodecylsilane** has sections for hazard classification that are marked "no data available" [1]. You should treat chemicals with unknown toxicity as potentially hazardous.
- **Exposure Limits:** No Permissible Exposure Limit (PEL) from OSHA, Recommended Exposure Limit (REL) from NIOSH, or Threshold Limit Value (TLV) from ACGIH was located for **dodecylsilane** [1]. **OSHA advises that their own PELs, many set in 1970, may be outdated and recommends consulting other occupational exposure limits for better worker protection [2].**

Safe Handling and Emergency Procedures

The following workflow outlines the key procedures for handling **dodecylsilane** and responding to incidents, based on the available safety data sheet [1].



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Dodecylsilane Safety Workflow

Key Considerations for Researchers

For your work in drug development, here are some critical points to consider:

- **Data Gaps:** The lack of defined exposure limits and complete toxicological data (e.g., carcinogenicity, mutagenicity, reproductive toxicity) represents a significant knowledge gap [1]. A rigorous, assumption-free approach is necessary.
- **Material Similarities:** While **dodecylsilane** itself may not be fully characterized, related silane compounds are known to be highly flammable and toxic by inhalation [3]. This suggests that **dodecylsilane** should be handled with extreme caution.
- **Hierarchy of Controls:** Prioritize using engineering controls (like fume hoods) over personal protective equipment (PPE) to manage risks. The SDS recommends ensuring adequate ventilation and handling the substance in accordance with good industrial hygiene and safety practice [1].

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References

1. DODECYLSILANE - Safety Data Sheet [chemicalbook.com]
2. Permissible Exposure - Annotated Tables | Limits ... Occupational [osha.gov]
3. ANSI/CGA G-13-2024: Storage and Handling of Silane [blog.ansi.org]

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